

(2R)-Pentane-2-thiol CAS number and molecular formula

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Compound of Interest

Compound Name: (2R)-Pentane-2-thiol

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In-Depth Technical Guide: (2R)-Pentane-2-thiol

CAS Number: 212195-83-0 Molecular Formula: C₅H₁₂S

This technical guide provides a comprehensive overview of **(2R)-Pentane-2-thiol**, a chiral sulfur compound. While specific experimental data for this enantiomer is limited in publicly available literature, this document compiles the known information and provides context through data on the racemic mixture, 2-pentanethiol. This guide is intended for researchers, scientists, and professionals in drug development who are interested in the properties, synthesis, and potential applications of chiral thiols.

Physicochemical Properties

Quantitative data for the specific (2R)-enantiomer of pentane-2-thiol are not readily available. The following table summarizes the known physicochemical properties of racemic 2-pentanethiol, which can be considered indicative for the individual enantiomers.

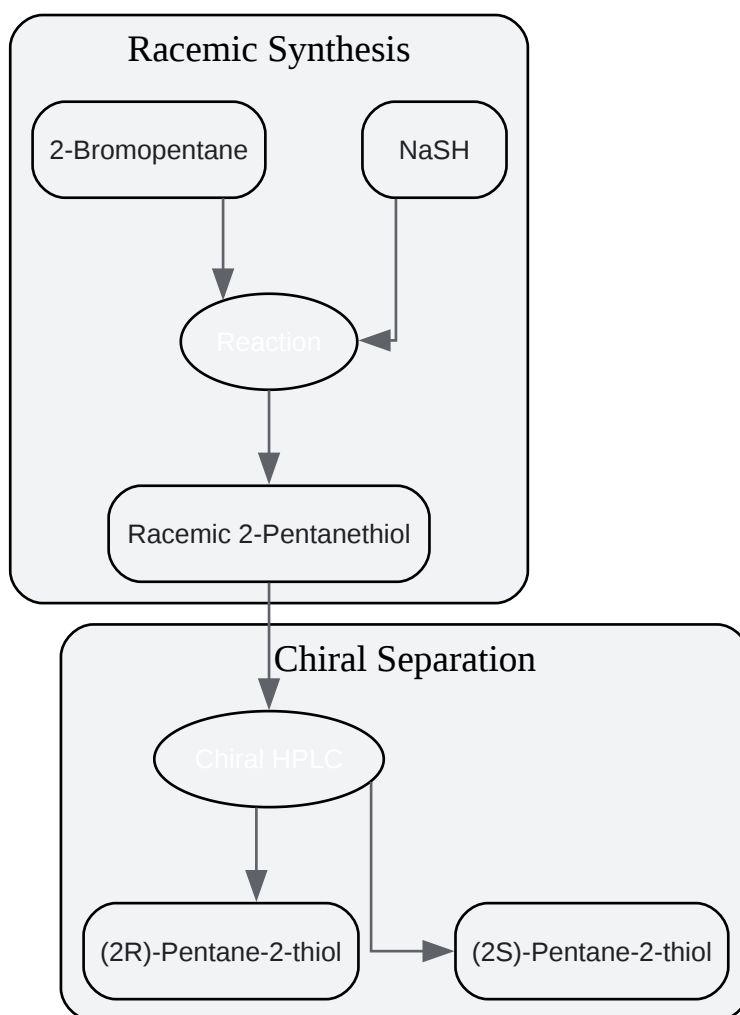
Property	Value	Reference
Molecular Weight	104.22 g/mol	[1]
Appearance	Colorless liquid	[1]
Solubility	Slightly soluble in water; soluble in alcohol	[1]
Density	0.832 g/mL at 20°C	[1]
Refractive Index	1.442-1.452	[1]

Synthesis and Chiral Separation

The synthesis of enantiomerically pure **(2R)-Pentane-2-thiol** is not explicitly detailed in readily accessible literature. However, general strategies for the synthesis of chiral thiols can be applied. These approaches typically involve either the use of chiral starting materials, enantioselective synthesis, or the resolution of a racemic mixture.

A common method for the synthesis of racemic 2-pentanethiol involves the reaction of 2-bromopentane with a sulfur nucleophile, such as sodium hydrosulfide, via an SN2 reaction.[2]

Experimental Workflow: Racemic Synthesis and Chiral Separation



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Caption: General workflow for the synthesis of racemic 2-pentanethiol and subsequent chiral separation.

Experimental Protocols

Chiral High-Performance Liquid Chromatography (HPLC) Separation

While a specific protocol for **(2R)-Pentane-2-thiol** is not available, a general approach for the chiral separation of thiols can be outlined. Chiral stationary phases (CSPs) are commonly used for the direct separation of enantiomers. Polysaccharide-based CSPs, such as those derived from cellulose or amylose, are often effective.[3]

General Method:

- Column: A chiral stationary phase column (e.g., Chiralcel® OD-H, Chiralpak® AD).[3]
- Mobile Phase: A mixture of n-hexane and a polar modifier like isopropanol or ethanol is typically used. For basic compounds, a small amount of an amine additive (e.g., diethylamine) may be required, while acidic compounds may necessitate an acidic additive (e.g., trifluoroacetic acid).[3]
- Detection: UV detection is commonly employed.
- Optimization: The mobile phase composition, flow rate, and column temperature should be optimized to achieve baseline separation of the enantiomers.

Determination of Enantiomeric Purity by NMR Spectroscopy

The enantiomeric purity of a chiral thiol can be determined by Nuclear Magnetic Resonance (NMR) spectroscopy using a chiral derivatizing agent (CDA). The CDA reacts with the enantiomeric mixture to form diastereomers, which will exhibit distinct signals in the NMR spectrum.[4] Mosher's acid (α -methoxy- α -(trifluoromethyl)phenylacetic acid) is a common CDA.[4]

General Method:

- Derivatization: React the chiral thiol sample with the chiral derivatizing agent (e.g., Mosher's acid chloride) in the presence of a suitable base.
- NMR Analysis: Acquire a high-resolution ^1H or ^{19}F NMR spectrum of the resulting diastereomeric mixture.
- Quantification: Integrate the signals corresponding to each diastereomer to determine the enantiomeric ratio.

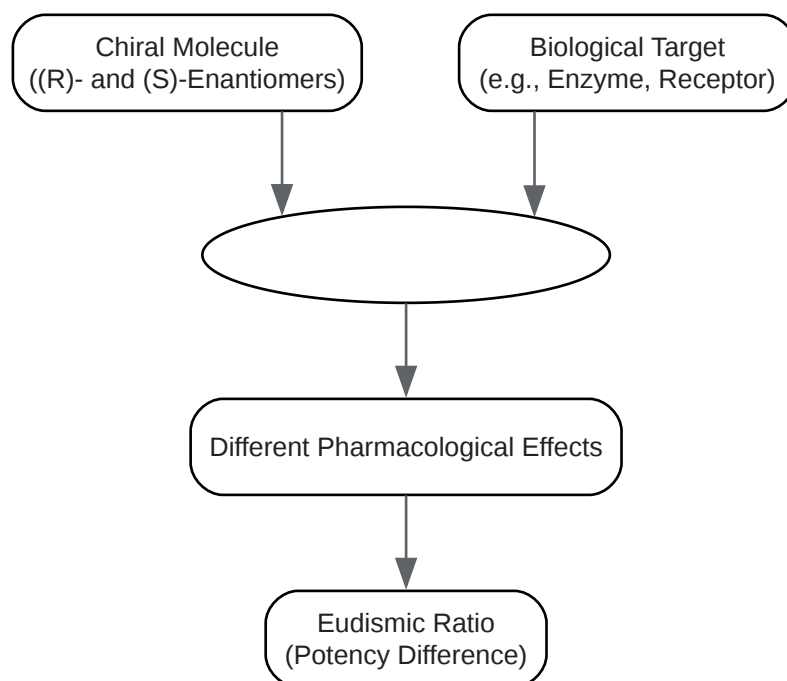
Signaling Pathways and Biological Activity

There is no specific information available regarding signaling pathways directly involving **(2R)-Pentane-2-thiol**. However, chiral thiols, in general, are of significant interest in drug development due to the prevalence of the thiol group in biologically active molecules. The chirality of a molecule can dramatically influence its pharmacological and toxicological properties.

The thiol functional group can participate in various biological interactions, including:

- **Redox Reactions:** Thiols can undergo oxidation to form disulfides, a reaction that is crucial in protein folding and antioxidant defense mechanisms.
- **Enzyme Inhibition:** The thiol group can act as a nucleophile and interact with the active sites of enzymes.
- **Metal Chelation:** Thiols can bind to metal ions, which is relevant for the mechanism of action of some drugs and for the treatment of metal poisoning.

Logical Relationship of Chirality in Drug Development



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Caption: The stereospecific interaction of enantiomers with a biological target leads to different pharmacological outcomes.

Conclusion

(2R)-Pentane-2-thiol is a chiral molecule with the CAS number 212195-83-0 and the molecular formula $C_5H_{12}S$.^[5] While specific experimental data for this enantiomer are scarce, this guide provides an overview based on the properties of its racemic mixture and general principles of chiral chemistry. The synthesis and separation of this and other chiral thiols are of interest to the pharmaceutical industry due to the importance of chirality in drug efficacy and safety. Further research is needed to fully characterize the specific properties and potential applications of **(2R)-Pentane-2-thiol**.

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